

"2-Ethylthiazol-4-amine CAS number and molecular structure"

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Compound of Interest

Compound Name: 2-Ethylthiazol-4-amine

Cat. No.: B15072746

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An In-depth Technical Guide to 2-Amino-4-ethylthiazole

Authored for Researchers, Scientists, and Drug Development Professionals

Foreword

This technical guide provides a comprehensive overview of 2-Amino-4-ethylthiazole, a heterocyclic amine of significant interest in medicinal chemistry and drug development. This document consolidates critical data including its chemical identity, molecular structure, synthesis, and known biological activities. Particular attention is given to presenting quantitative data in a structured format and detailing experimental protocols to support further research and development efforts.

Note on Nomenclature: The compound is systematically named 4-ethylthiazol-2-amine. However, it is also commonly referred to as 2-Amino-4-ethylthiazole. For clarity and consistency, this guide will use the name 2-Amino-4-ethylthiazole.

Chemical Identity and Molecular Structure

2-Amino-4-ethylthiazole is a substituted thiazole derivative characterized by an amino group at the 2-position and an ethyl group at the 4-position of the thiazole ring.

Molecular Structure:

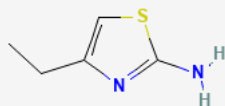


Table 1: Chemical Identifiers and Properties

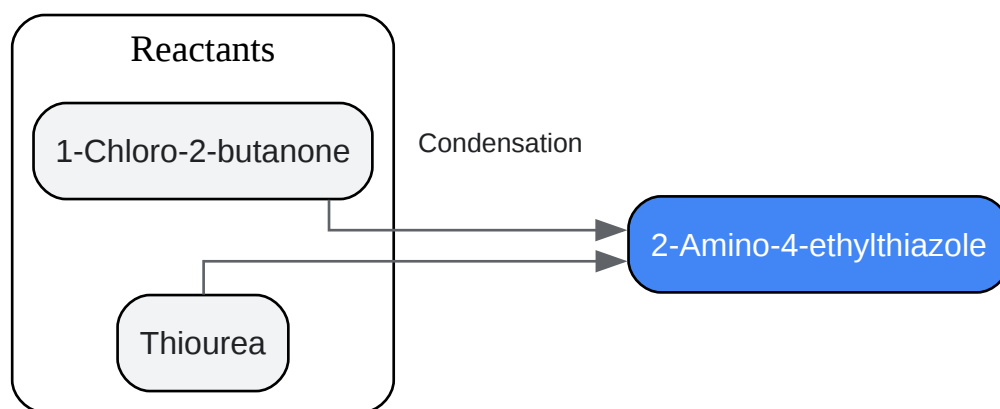
Identifier	Value	Reference
CAS Number	34631-53-3	[1][2]
Molecular Formula	C ₅ H ₈ N ₂ S	[1]
Molecular Weight	128.20 g/mol	
IUPAC Name	4-ethyl-1,3-thiazol-2-amine	[2]
Synonyms	2-Amino-4-ethyl-1,3-thiazole, 4-Ethylthiazol-2-ylamine	[1]
Physical Form	Liquid	[1]

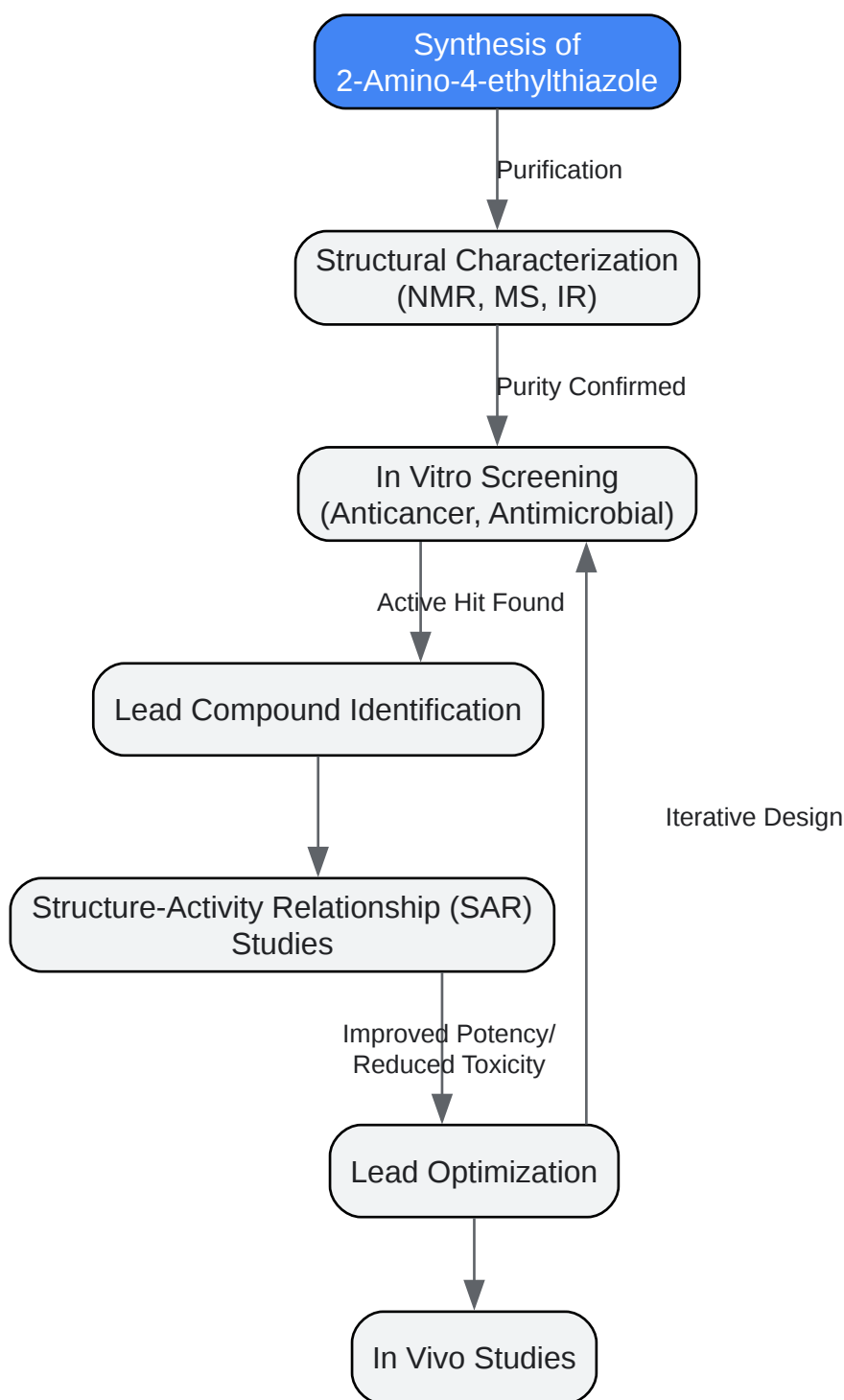
Synthesis of 2-Amino-4-ethylthiazole

The primary synthetic route to 2-Amino-4-ethylthiazole is the Hantzsch thiazole synthesis. This versatile method involves the condensation of an α -haloketone with a thiourea.

Hantzsch Thiazole Synthesis Workflow

The synthesis proceeds through the reaction of 1-chloro-2-butanone with thiourea.





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References

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- 2. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- To cite this document: BenchChem. ["2-Ethylthiazol-4-amine CAS number and molecular structure"]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15072746#2-ethylthiazol-4-amine-cas-number-and-molecular-structure]

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